

benzoin oxime CAS number and safety information

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Compound of Interest

Compound Name: Benzoin oxime

Cat. No.: B7776072

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Benzoin Oxime: A Comprehensive Technical Guide

CAS Number: 441-38-3

This technical guide provides an in-depth overview of **benzoin oxime**, a versatile organic compound widely utilized in analytical chemistry and chemical synthesis. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, safety protocols, and experimental applications.

Chemical and Physical Properties

Benzoin oxime, also known as Cupron, is a white to pale yellow crystalline solid.^[1] Its chemical formula is $C_{14}H_{13}NO_2$ and it has a molecular weight of 227.26 g/mol.^{[2][3]} Key quantitative data for **benzoin oxime** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	441-38-3	[2][4]
Molecular Formula	C ₁₄ H ₁₃ NO ₂	[2][3]
Molecular Weight	227.26 g/mol	[2][3]
Melting Point	153-155 °C	[1]
Appearance	White to almost white crystalline powder	[1]
Solubility	Slightly soluble in water. Soluble in ethanol (0.1 g/mL, clear).	
Sensitivity	Light sensitive	[1]

Safety Information

Benzoin oxime is classified as a hazardous substance and requires careful handling in a laboratory setting. It is known to cause serious eye irritation.[5] The following table summarizes the key safety information.

Hazard Identification	GHS Classification and Precautionary Statements
Pictogram	Irritant
Signal Word	Warning
Hazard Statements	H319: Causes serious eye irritation.[5]
Precautionary Statements	P264: Wash skin thoroughly after handling. P280: Wear protective gloves/protective clothing/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337+P313: If eye irritation persists: Get medical advice/attention.

Toxicological Data:

Route of Exposure	Species	Value
Oral (LD50)	Rat	501 mg/kg[4]
Intraperitoneal (LD50)	Mouse	150 mg/kg[6]

Handling and Storage:

- Handling: Avoid contact with skin and eyes.[2] Do not breathe dust.[2] Use with adequate ventilation.[7] Wash hands thoroughly after handling.[6]
- Storage: Keep container tightly closed in a dry and well-ventilated place.[2] Store in a cool place.[2] Protect from light.[1]

Experimental Protocols

Synthesis of Benzoin Oxime

A common method for the synthesis of α -**benzoin oxime** involves the reaction of benzoin with hydroxylamine hydrochloride.[8] The following is a general laboratory procedure.

Materials:

- Benzoin
- Hydroxylamine hydrochloride
- Sodium hydroxide
- Isopropanol (85%)
- Water

Procedure:

- Dissolve benzoin in 85% isopropanol in an Erlenmeyer flask.[9]
- In a separate beaker, dissolve hydroxylamine hydrochloride in water.[9]
- In another beaker, prepare a solution of sodium hydroxide in water. Note that this process is exothermic.[9]
- Neutralize the hydroxylamine hydrochloride solution by dropwise addition of the sodium hydroxide solution while stirring.[9]
- Add the resulting free base of hydroxylamine to the benzoin solution in the Erlenmeyer flask.[9]
- Close the flask and heat in a water bath at 80°C for one hour with occasional swirling.[9]
- After the reaction is complete, add cold water to the flask while swirling to precipitate the product.[9]
- Cool the flask in a refrigerator at 4°C for one hour to ensure complete precipitation.[9]
- Collect the solid product by gravity filtration, wash with cold water, and air dry.[9]

- The crude product can be purified by recrystallization from a mixture of methanol and water.
[9]

A patent describes an alternative method using bitter almond oil camphor and oxammonium hydrochloride in an alcoholic solution with carbonate powder, which is suitable for industrial production.[3]

Gravimetric Determination of Copper

α -**Benzoin oxime** is a well-established reagent for the gravimetric determination of copper.[10] The following protocol outlines a general procedure.

Reagents:

- Sample containing copper
- Nitric acid
- Ammonium hydroxide
- α -**Benzoin oxime** solution (typically in ethanol)
- Ammoniacal tartrate solution (if interfering ions are present)

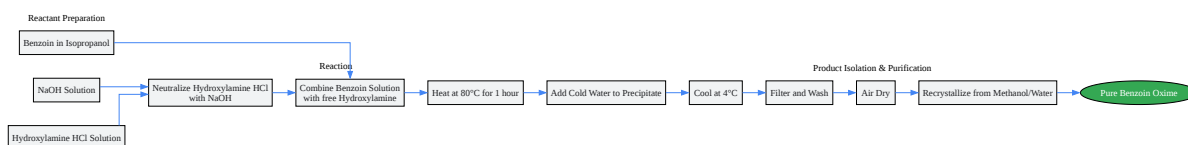
Procedure:

- Dissolve a known weight of the sample in nitric acid.
- Dilute the solution with water.
- Add ammonium hydroxide until the solution is alkaline (a deep blue color indicates the presence of the copper-ammonia complex).
- If interfering ions such as iron or aluminum are present, add an ammoniacal tartrate solution.
- Heat the solution to boiling.
- Add a solution of α -**benzoin oxime** in ethanol slowly with constant stirring. A green, flocculent precipitate of the copper-**benzoin oxime** complex will form.

- Allow the precipitate to settle for a few hours.
- Filter the precipitate through a pre-weighed sintered glass crucible.
- Wash the precipitate with dilute ammonium hydroxide, followed by hot water, and finally with a small amount of ethanol.
- Dry the precipitate in an oven at 110-120°C to a constant weight.
- The weight of the copper can be calculated from the weight of the precipitate using the appropriate gravimetric factor.

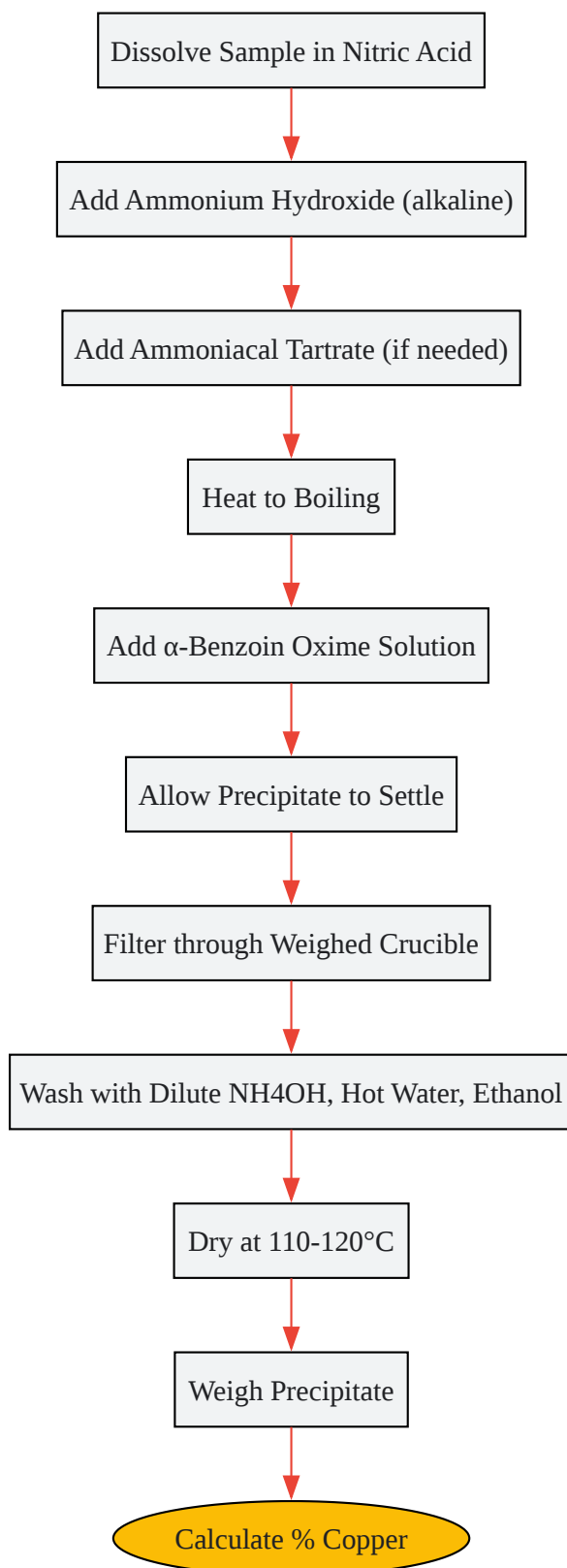
Diagrams

The following diagrams illustrate the experimental workflows for the synthesis and analytical application of **benzoin oxime**.



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Caption: Workflow for the synthesis of **benzoin oxime**.



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